

Personal protective equipment for handling N2,N2-Dimethylguanosine

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Compound of Interest

Compound Name: N2,N2-Dimethylguanosine

Cat. No.: B016709

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Essential Safety and Handling Guide for N2,N2-Dimethylguanosine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N2,N2-Dimethylguanosine**. It offers procedural guidance on safe handling, appropriate personal protective equipment (PPE), and disposal methods to ensure laboratory safety and compliance.

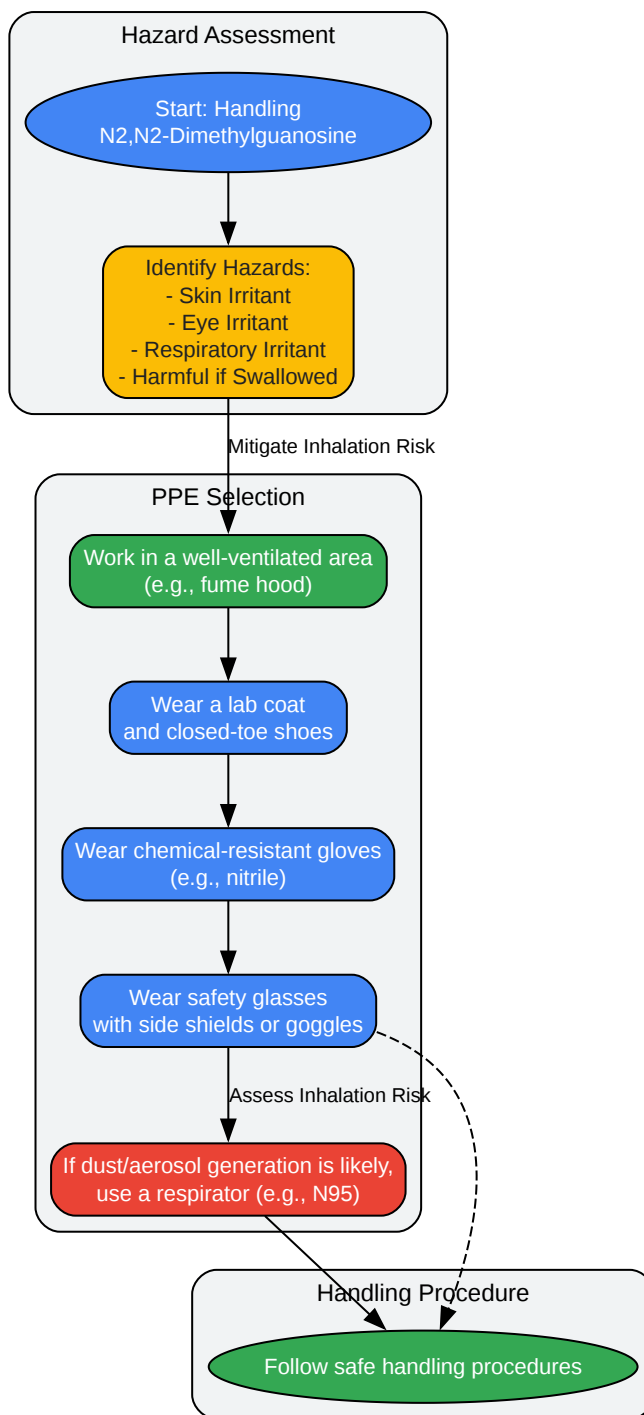
Hazard Identification and Classification

N2,N2-Dimethylguanosine is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).^[1]
^[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE) Workflow

Proper selection and use of PPE are critical to minimize exposure risks. The following workflow outlines the decision-making process for selecting appropriate PPE when handling **N2,N2-Dimethylguanosine**.

PPE Selection Workflow for N₂,N₂-Dimethylguanosine[Click to download full resolution via product page](#)Caption: PPE selection workflow for handling **N₂,N₂-Dimethylguanosine**.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Ventilation: Always handle **N2,N2-Dimethylguanosine** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or aerosols.[1][2]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[1][2] Avoid creating dust.[2]
- Personal Hygiene: Wash hands thoroughly after handling the substance.[1] Do not eat, drink, or smoke in the work area.[1]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2] A face shield may be necessary for tasks with a high splash risk.[3][4]
 - Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile gloves).[1][2][3] Ensure gloves are compatible with the substance and any solvents being used.
 - Respiratory Protection: If working outside a fume hood or if dust/aerosol formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5][3]

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[1][2] Consult a physician if irritation persists.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[1][2]

Spill and Accidental Release Measures:

- Evacuate: Evacuate personnel from the immediate area.[\[5\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)
- Cleanup:
 - Wear full personal protective equipment.[\[1\]](#)
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
 - For solutions, absorb with an inert, non-combustible material (e.g., diatomite, universal binders).[\[1\]](#)
 - Collect the spilled material in a suitable, labeled container for disposal.[\[5\]](#)
 - Decontaminate the spill area and equipment by scrubbing with a suitable solvent like alcohol.[\[1\]](#)

Storage and Disposal Plan:

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#) Keep locked up.[\[1\]](#) For solutions, storage at -80°C for 6 months or -20°C for 1 month (protected from light) is recommended.[\[6\]](#)
- Disposal: Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.[\[1\]](#) Do not allow the chemical to enter drains.[\[2\]](#) Contact a licensed professional waste disposal service to dispose of this material.

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